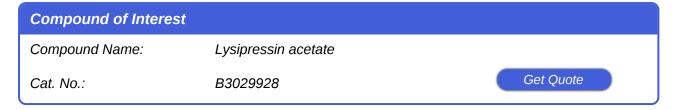


Application Notes and Protocols for Lysipressin Acetate Solution in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lysipressin, also known as [Lys8]-Vasopressin, is the porcine form of the antidiuretic hormone. [1][2][3] It is a cyclic nonapeptide that plays a crucial role in regulating water reabsorption in the kidneys, thereby controlling the body's water balance and blood pressure. [4][5] **Lysipressin acetate** is the acetate salt of this potent vasopressor, making it suitable for use in biological research. [1][6] It exerts its effects by binding to vasopressin receptors (V1a, V1b, and V2), which are G-protein coupled receptors. [7][8] Activation of these receptors, particularly the V2 receptor in renal collecting duct cells, stimulates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent physiological responses. [9][10][11]

These application notes provide detailed protocols for the preparation of **Lysipressin acetate** solutions for use in cell culture experiments, ensuring accurate and reproducible results for researchers studying its effects on various cell types.

Quantitative Data Summary

For ease of use in experimental design, the key quantitative data for **Lysipressin acetate** are summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C48H69N13O14S2	[1][2][12]
Molecular Weight	1116.27 g/mol	[1][2][12]
CAS Number	83968-49-4	[1][6]
Appearance	White to off-white solid	[1]
Purity	≥95%	[13]
Solubility (DMSO)	≥ 100 mg/mL (≥ 89.58 mM)	[1][11][14]
Solubility (Water)	0.9 mg/mL	[13]
Powder Storage	-20°C for 1 year or -80°C for 2 years (sealed from moisture)	[1]
Stock Solution Storage	-20°C for 1 month or -80°C for 6 months	[1][14]

Experimental Protocols Preparation of a 1 mM Lysipressin Acetate Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Lysipressin acetate**, which can be further diluted to desired working concentrations for cell culture experiments.

Materials:

- Lysipressin acetate powder
- Sterile, anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:



- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Equilibration: Allow the vial of Lysipressin acetate powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Calculation of Solvent Volume:
 - The molecular weight of Lysipressin acetate is 1116.27 g/mol.
 - To prepare a 1 mM (1 mmol/L) solution, you will need 1.11627 mg of Lysipressin acetate per 1 mL of solvent.
 - Example: If you have 5 mg of Lysipressin acetate powder, the required volume of DMSO would be: 5 mg / 1.11627 mg/mL = 4.48 mL of DMSO.
- Dissolution:
 - Carefully add the calculated volume of sterile, anhydrous DMSO to the vial containing the
 Lysipressin acetate powder.
 - Gently vortex or pipette up and down to ensure complete dissolution. The solution should be clear and colorless.[1]
- Aliquoting and Storage:
 - Aliquot the 1 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the peptide.[14]
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 1 mM stock solution to a final working concentration in cell culture medium.

Materials:



- 1 mM Lysipressin acetate stock solution (from Protocol 1)
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Determine Final Concentration: Decide on the final concentration of Lysipressin acetate required for your experiment. Published studies have used concentrations ranging from 1 nM to 1 μM for porcine myometrial cells and 50-100 pg/mL (approximately 45-90 pM) for renal epithelial cells.[3][15]
- Serial Dilution (Recommended): It is recommended to perform a serial dilution to achieve a low final concentration accurately.
 - Example for a final concentration of 100 nM:
 - Intermediate Dilution: Dilute the 1 mM stock solution 1:100 in sterile cell culture medium to create a 10 μM intermediate solution. (e.g., add 2 μL of 1 mM stock to 198 μL of medium).
 - Final Dilution: Dilute the 10 μM intermediate solution 1:100 in the final volume of cell culture medium for your experiment. (e.g., add 10 μL of 10 μM intermediate solution to 1 mL of medium).
- Direct Dilution (for higher concentrations):
 - Example for a final concentration of 1 μM:
 - Dilute the 1 mM stock solution 1:1000 directly into the final volume of cell culture medium. (e.g., add 1 μL of 1 mM stock to 1 mL of medium).
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO
 to the cell culture medium as is present in the Lysipressin acetate-treated cultures.

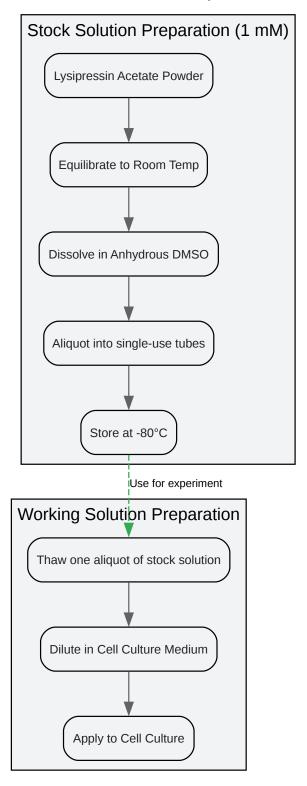


• Application to Cells: Mix the working solution gently by swirling and immediately add it to your cell cultures.

Visualizations Experimental Workflow



Lysipressin Acetate Solution Preparation Workflow



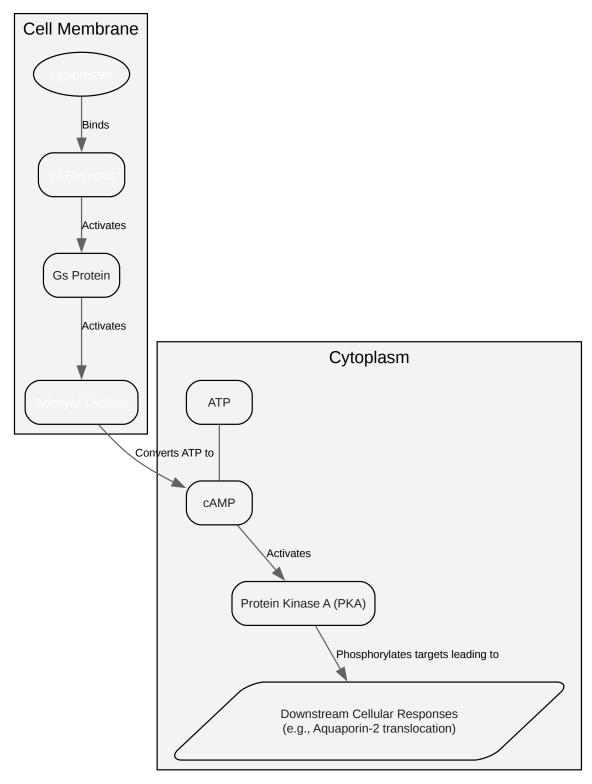
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Caption: Workflow for preparing Lysipressin acetate solutions.



Lysipressin Signaling Pathway (V2 Receptor)

Lysipressin V2 Receptor Signaling Pathway



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Caption: Simplified Lysipressin signaling via the V2 receptor.

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